

Lincomycin hydrochloride monohydrate clinical testing

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

[Get Quote](#)

Clinical Pharmacology & Pharmacokinetic Data

The following tables summarize key quantitative data for **Lincomycin Hydrochloride Monohydrate**, primarily derived from the official drug label and pharmacological databases [1] [2] [3].

Table 1: Key Pharmacokinetic Parameters (Single 600 mg Dose)

Parameter	Intramuscular (IM)	Intravenous (IV, 2-hour infusion)
Average Peak Serum Concentration	11.6 µg/mL at 60 minutes [2] [3]	15.9 µg/mL (post-infusion) [2] [3]
Therapeutic Concentration Duration	17 to 20 hours [2]	14 hours [2]
Urinary Excretion	1.8% to 24.8% (Mean: 17.3%) [2]	4.9% to 30.3% (Mean: 13.8%) [2]
Biological Half-life	5.4 ± 1.0 hours [2]	5.4 ± 1.0 hours [2]

Parameter	Intramuscular (IM)	Intravenous (IV, 2-hour infusion)
Volume of Distribution (V_{ss})	Information not specific to IM route	63.8 L (600 mg dose) to 105.1 L (2400 mg dose) [1]
Clearance	Information not specific to IM route	9.9 L/h (600 mg dose) to 11.8 L/h (2400 mg dose) [1]
Protein Binding	Varies with concentration (approx. 57% at 1 $\mu\text{g/mL}$ to 72% at 5 $\mu\text{g/mL}$); likely bound to α 1-acid glycoprotein [1] [3]	

Table 2: Key Microbial Susceptibility and Clinical Information

Category	Details
FDA-Approved Indications	Serious infections due to susceptible strains of streptococci, pneumococci, and staphylococci. Reserved for penicillin-allergic patients or where penicillin is inappropriate [1] [2].

| **In Vitro Activity (Clinical significance unknown)** | **Gram-positive bacteria:** *Corynebacterium diphtheriae*, *Streptococcus pyogenes*, Viridans group streptococci. **Anaerobic bacteria:** *Clostridium tetani*, *Clostridium perfringens* [2]. | **Primary Resistance Mechanism** | Methylation of adenine 2058 (A2058) in the 23S rRNA of the 50S ribosomal subunit (MLS_B phenotype), conferring cross-resistance to macrolides and streptogramin B [1] [2]. |

Established Clinical Protocols & Safety

Based on the current clinical use and prescribing information, here is a summary of the established clinical application.

Dosage and Administration

- **Route:** Administered by deep intramuscular (IM) injection or slow intravenous (IV) infusion [2] [3].
- **IV Administration Critical Note: Must be diluted** prior to IV infusion and administered over **at least 60 minutes**. Severe cardiopulmonary reactions can occur if administered as an intravenous bolus or at a too high concentration [2].
- **Adult Dosage (Typical):**
 - **IM:** 600 mg every 12-24 hours [3].
 - **IV:** 600 mg to 1 gram every 8-12 hours [3].
- **Pediatric Dosage (≥ 1 month):** 10 to 20 mg/kg/day, divided into 2-3 doses [3].
- **Renal/Hepatic Impairment:** The serum half-life is prolonged. Dose adjustment and monitoring of serum levels are recommended during high-dose therapy [1] [2].

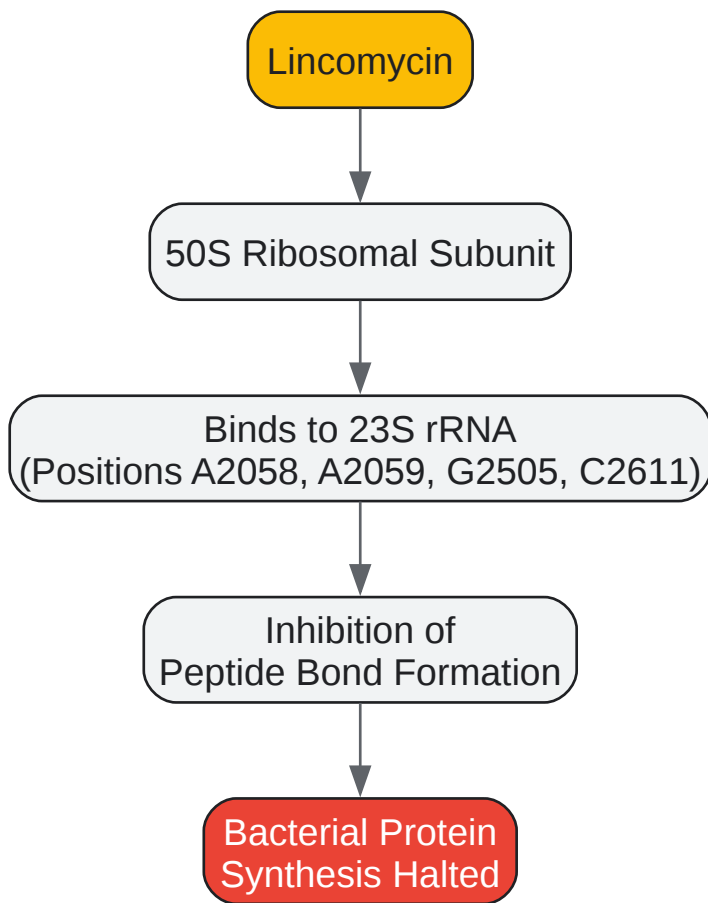
Warnings and Precautions

- **Clostridioides difficile-Associated Diarrhea (CDAD):** Boxed Warning. CDAD, ranging from mild diarrhea to fatal colitis, has been reported with nearly all antibacterial agents, including Lincomycin. If CDAD is suspected or confirmed, ongoing antibiotic use may need to be discontinued [2].
- **Hypersensitivity Reactions:** Severe reactions, including anaphylaxis and severe cutaneous adverse reactions (SCAR) like Stevens-Johnson syndrome, have been reported [2].
- **Benzyl Alcohol:** The injectable formulation contains benzyl alcohol, which has been associated with fatal "gasping syndrome" in neonates and pediatric patients. Use with caution in this population [2].

Mechanism of Action & Biosynthesis Workflow

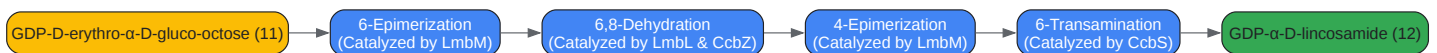
Lincomycin is a lincosamide antibiotic that inhibits bacterial protein synthesis. Its biosynthetic pathway, which has been recently fully elucidated, involves a complex series of steps to form its unique thiooctose core [4].

The diagram below illustrates the mechanism of action of Lincomycin at the molecular level.



[Click to download full resolution via product page](#)

The following diagram outlines the key biosynthetic pathway of the lincosamide core, highlighting the recently characterized "missing link" [4].



[Click to download full resolution via product page](#)

Suggestions for Further Protocol Development

The information available is suitable for a high-level overview but lacks the granular detail for novel laboratory testing. To develop detailed application notes and protocols, you may need to:

- **Consult Primary Literature:** Search for specific research articles on sites like PubMed for methodologies related to lincomycin, such as **MIC (Minimum Inhibitory Concentration) determination assays (e.g., broth microdilution)**, **resistance mechanism studies (e.g., D-zone test for inducible clindamycin resistance)**, or **analytical methods (e.g., HPLC) for quantifying the drug in biological samples.**
- **Refer to Pharmacopoeias:** Standards like the US Pharmacopeia (USP) or European Pharmacopoeia (Ph. Eur.) often contain detailed monographs with identification, assay, and impurity testing protocols for established drugs like lincomycin.

I hope this structured compilation provides a solid foundation for your work. Should you require information on a more specific type of assay, please feel free to ask.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lincomycin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. DailyMed - LINCOMYCIN- lincomycin hydrochloride injection, solution [dailymed.nlm.nih.gov]
3. Lincocin: Uses, Side Effects & Dosage [healio.com]
4. Studies of lincosamide formation complete the biosynthetic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Lincomycin hydrochloride monohydrate clinical testing].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b533200#lincomycin-hydrochloride-monohydrate-clinical-testing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com